Application Notes and Protocols for SPLASH LIPIDOMIX™ with 18:1 SM-d9

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Compound of Interest

Compound Name:	*18:1 SM-d9*
Cat. No.:	*B15561187*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Lipidomics, the large-scale study of lipids in biological systems, is a rapidly growing field offering profound insights into cellular physiology and pathology. Accurate quantification of lipid species is paramount for meaningful biological interpretation. SPLASH LIPIDOMIX™ Mass Spec Standard is a pre-mixed, deuterium-labeled internal standard that includes major lipid classes at ratios relative to human plasma.[1][2][3][4][5] This comprehensive standard, which includes **18:1 SM-d9** (N-oleoyl(d9)-D-erythro-sphingosylphosphorylcholine), enables accurate quantification and correction for variations in extraction efficiency and mass spectrometry response across different lipid classes.[2][5] **18:1 SM-d9** serves as an ideal internal standard for the quantification of sphingomyelin species, a class of lipids crucial in cell membrane structure and signal transduction.[6][7]

These application notes provide detailed protocols for the use of SPLASH LIPIDOMIX™ containing **18:1 SM-d9** for the quantitative analysis of lipids in various biological samples using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

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Quantitative Data

The precise concentration of each component in the SPLASH LIPIDOMIX™ Mass Spec Standard (Product Number: 330707) is provided in the certificate of analysis.[2][8] This allows for accurate quantification of endogenous lipids in experimental samples.

Table 1: Composition of SPLASH LIPIDOMIX™ Mass Spec Standard (Product No. 330707)

Compound Name	Chemical Formula	Exact Mass	Concentration (µg/mL)
15:0-18:1(d7) PC	C41H73D7NO8P	752.61	150.6
15:0-18:1(d7) PE	C38H67D7NO8P	710.56	5.3
15:0-18:1(d7) PS (Na Salt)	C39H66D7NNaO10P	776.53	3.9
15:0-18:1(d7) PG (Na Salt)	C39H67D7NaO10P	763.54	26.7
15:0-18:1(d7) PI (NH4 Salt)	C42H75D7NO13P	846.60	8.5
15:0-18:1(d7) PA (Na Salt)	C36H61D7NaO8P	689.50	6.9
18:1(d7) Lyso PC	C26H45D7NO7P	528.39	23.8
18:1(d7) Lyso PE	C23H39D7NO7P	486.35	4.9
18:1(d7) Chol Ester	C45H71D7O2	657.64	329.1
18:1(d7) MAG	C21H33D7O4	363.34	1.8
15:0-18:1(d7) DAG	C36H61D7O5	587.55	8.8
15:0-18:1(d7)-15:0 TAG	C51H89D7O6	811.77	52.8
d18:1-18:1(d9) SM	C41H72D9N2O6P	737.64	29.6
Cholesterol (d7)	C27H39D7O	393.40	98.4

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Data sourced from a representative Certificate of Analysis for SPLASH LIPIDOMIX™ Product Number 330707-1EA.[8] Concentrations may vary slightly between lots.

Experimental Protocols

Lipid Extraction from Human Plasma

This protocol is adapted from established methods for lipid extraction from plasma using SPLASH LIPIDOMIX™ as an internal standard.[2]

Materials:

- Human plasma
- SPLASH LIPIDOMIX™ Mass Spec Standard (Product No. 330707)
- Methanol (LC-MS grade)
- Dichloromethane (LC-MS grade)
- Water (LC-MS grade)
- 13x100 mm glass screw-capped tubes
- Centrifuge
- Nitrogen evaporator
- Injection solvent (e.g., Methanol/Dichloromethane 1:1, v/v)

Procedure:

- Thaw plasma samples on ice.
- In a glass tube, add 10 µL of plasma to 990 µL of water.
- Vortex the diluted plasma and let it sit on ice for 10 minutes.
- Add 2.0 mL of methanol.

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- Add 0.9 mL of dichloromethane.
- Vortex thoroughly. The solution should form a single phase. If not, add 50 µL of methanol and vortex again.
- Add 10 µL of SPLASH LIPIDOMIX™ Internal Standard.
- Vortex and let the mixture sit at room temperature for 30 minutes.
- Add 1 mL of water and 0.9 mL of dichloromethane to induce phase separation.
- Invert the tube 10 times gently. Do not vortex to avoid emulsion formation.
- Centrifuge at 1200 rpm for 10 minutes.
- Carefully collect the lower organic layer into a new glass tube.
- Add 2 mL of dichloromethane to the remaining aqueous phase, mix, centrifuge, and collect the lower layer again, pooling it with the first extract.
- Evaporate the solvent under a stream of nitrogen.
- Reconstitute the dried lipid extract in a known volume of injection solvent (e.g., 100 µL).

LC-MS/MS Analysis of Sphingomyelins

Instrumentation:

- UPLC/HPLC system coupled to a triple quadrupole or high-resolution mass spectrometer.

LC Conditions:

- Column: ACQUITY UPLC BEH Amide column (2.1 x 100 mm, 1.7 µm) or equivalent HILIC column.[9]
- Mobile Phase A: Acetonitrile/Water (95:5, v/v) with 10 mM ammonium acetate.[10]
- Mobile Phase B: Acetonitrile/Water (50:50, v/v) with 10 mM ammonium acetate.

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- Flow Rate: 0.7 mL/min.[10]
- Column Temperature: 35°C.[10]
- Injection Volume: 5 µL.[10]
- Gradient:
  - 0-2 min: 1% B
  - 2-5 min: 1% to 20% B
  - 5-5.1 min: 20% to 1% B
  - 5.1-8 min: 1% B (re-equilibration)

MS/MS Conditions (for 18:1 SM and **18:1 SM-d9**):

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Multiple Reaction Monitoring (MRM) Transitions:
  - 18:1 SM: Precursor ion (m/z) 731.6 → Product ion (m/z) 184.1
  - **18:1 SM-d9**: Precursor ion (m/z) 740.7 → Product ion (m/z) 184.1
- Source Capillary Voltage: 2.8 kV[11]
- Desolvation Temperature: 500°C[11]
- Source Temperature: 120°C[11]
- Gas Flow Rates: Optimized for the specific instrument.

Table 2: Example MRM Transitions for Sphingomyelin Analysis

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Lipid	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
18:1 SM	731.6	184.1	25-35
18:1 SM-d9	740.7	184.1	25-35

Collision energies should be optimized for the specific instrument and compound.

Visualization of Workflow and Signaling Pathway

Experimental Workflow

The overall experimental workflow for a typical lipidomics experiment using SPLASH LIPIDOMIX™ is depicted below.

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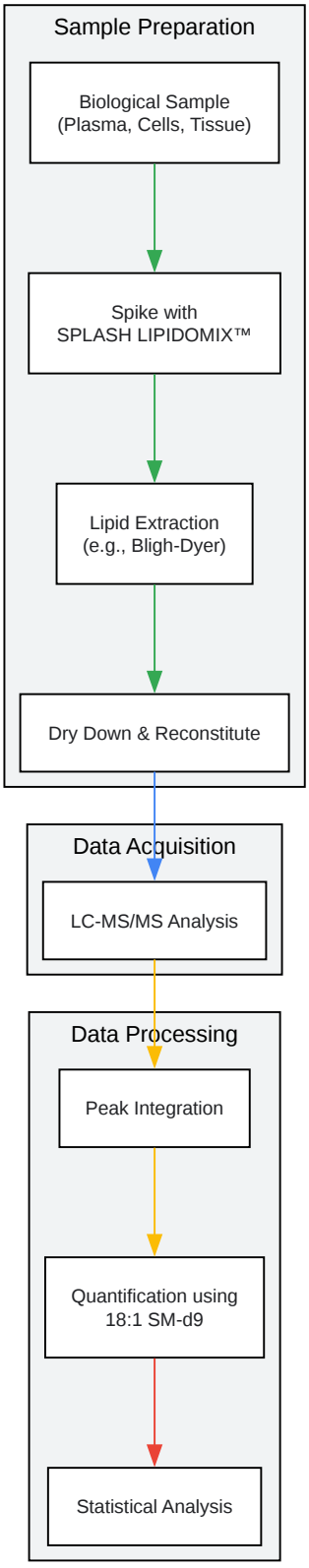

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Caption: Experimental workflow for lipidomics analysis.

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Sphingomyelin Signaling Pathway

Sphingomyelin is a central molecule in a signaling pathway that regulates critical cellular processes such as proliferation, apoptosis, and stress responses. The balance between its metabolites, ceramide and sphingosine-1-phosphate (S1P), is a key determinant of cell fate. [12][13]

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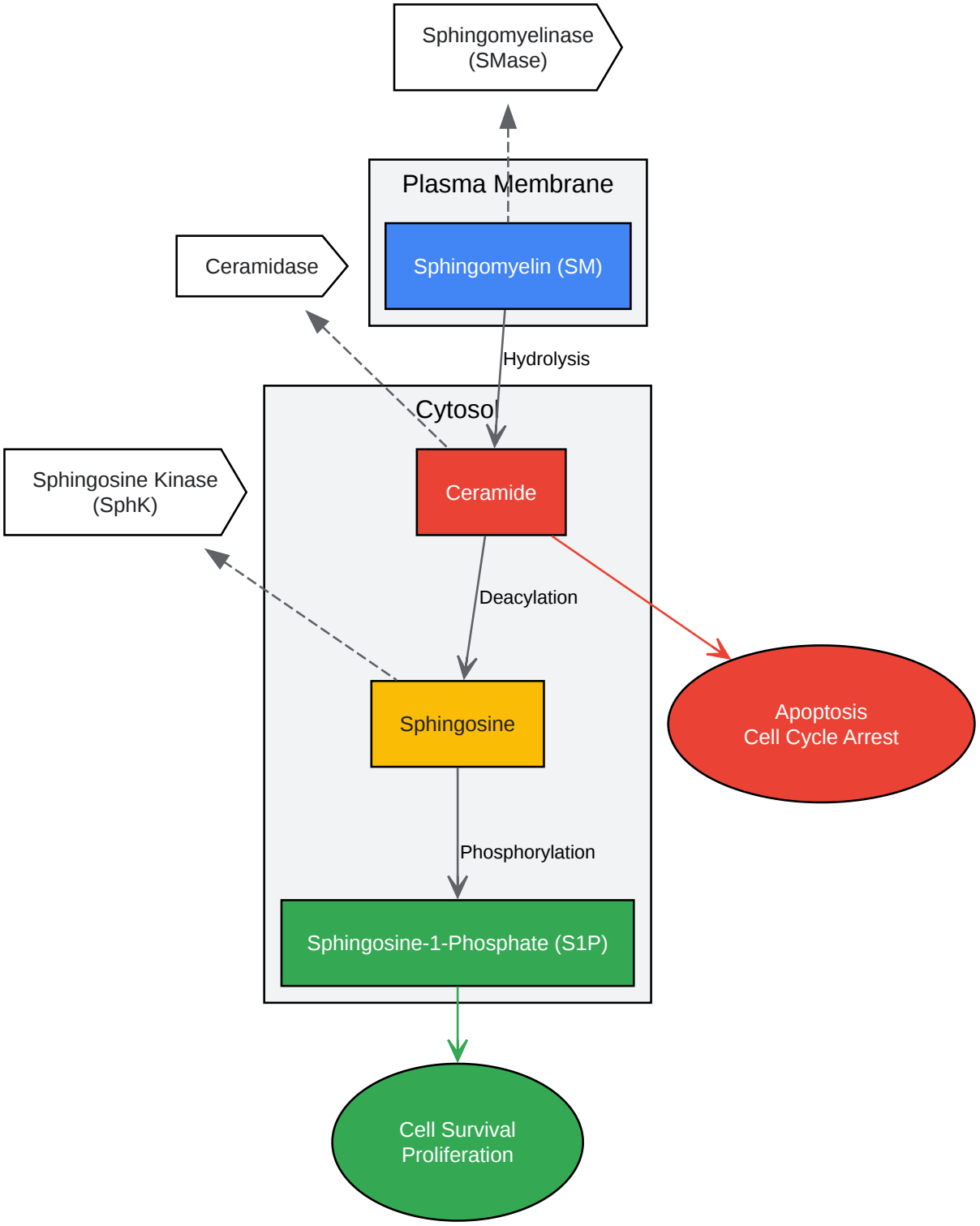

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Caption: The Sphingomyelin-Ceramide-S1P signaling axis.

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Conclusion

The use of SPLASH LIPIDOMIX™ with its well-defined composition, including **18:1 SM-d9**, provides a robust and reliable method for the accurate quantification of a wide range of lipid species in complex biological samples. The detailed protocols and workflow presented here offer a comprehensive guide for researchers to implement high-quality lipidomics studies, ultimately leading to a deeper understanding of the role of lipids in health and disease.

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